

Application Notes and Protocols: Efficacy Studies of Phosfolan-methyl

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Compound of Interest

Compound Name: *Phosfolan-methyl*

Cat. No.: *B045624*

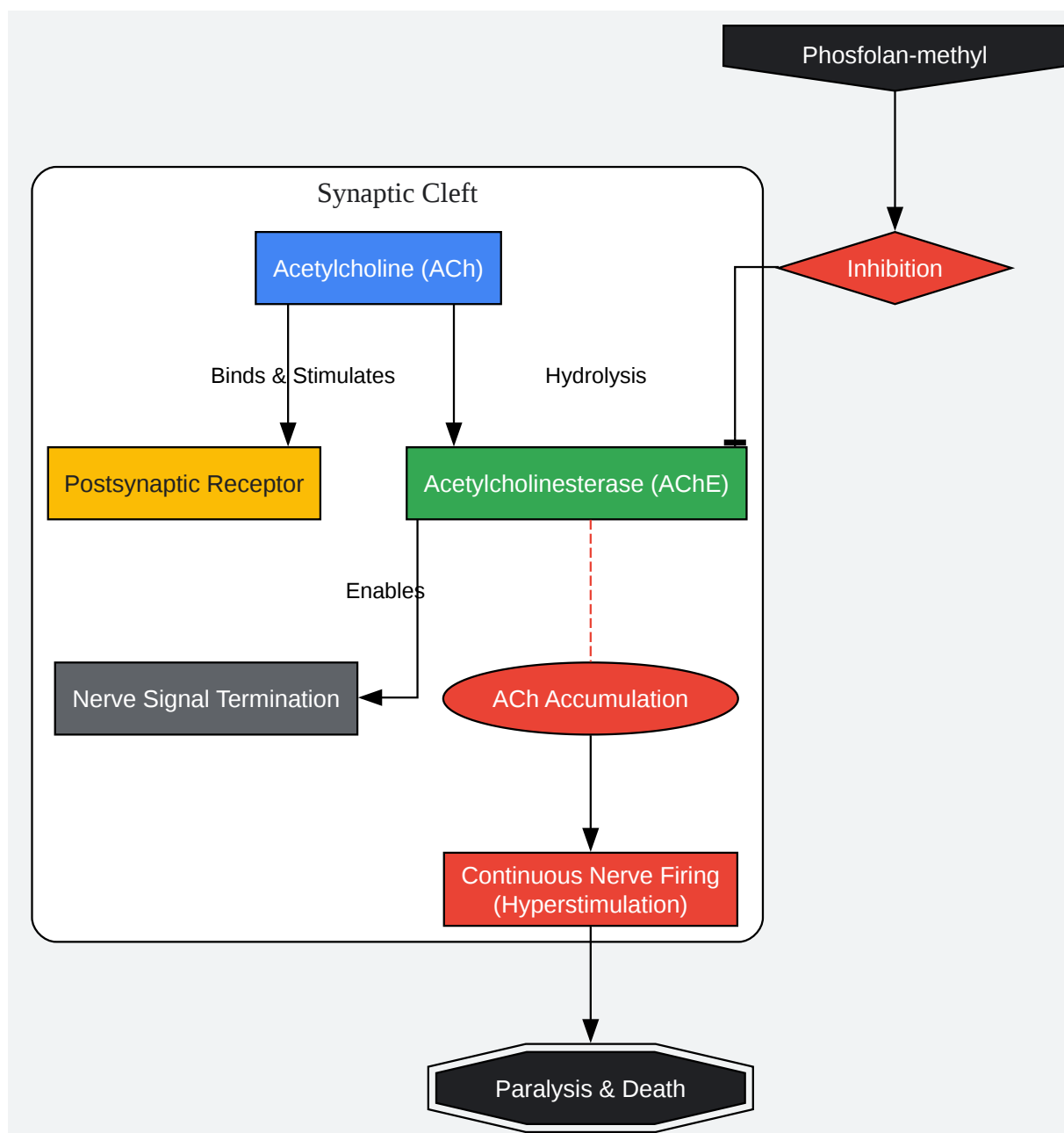
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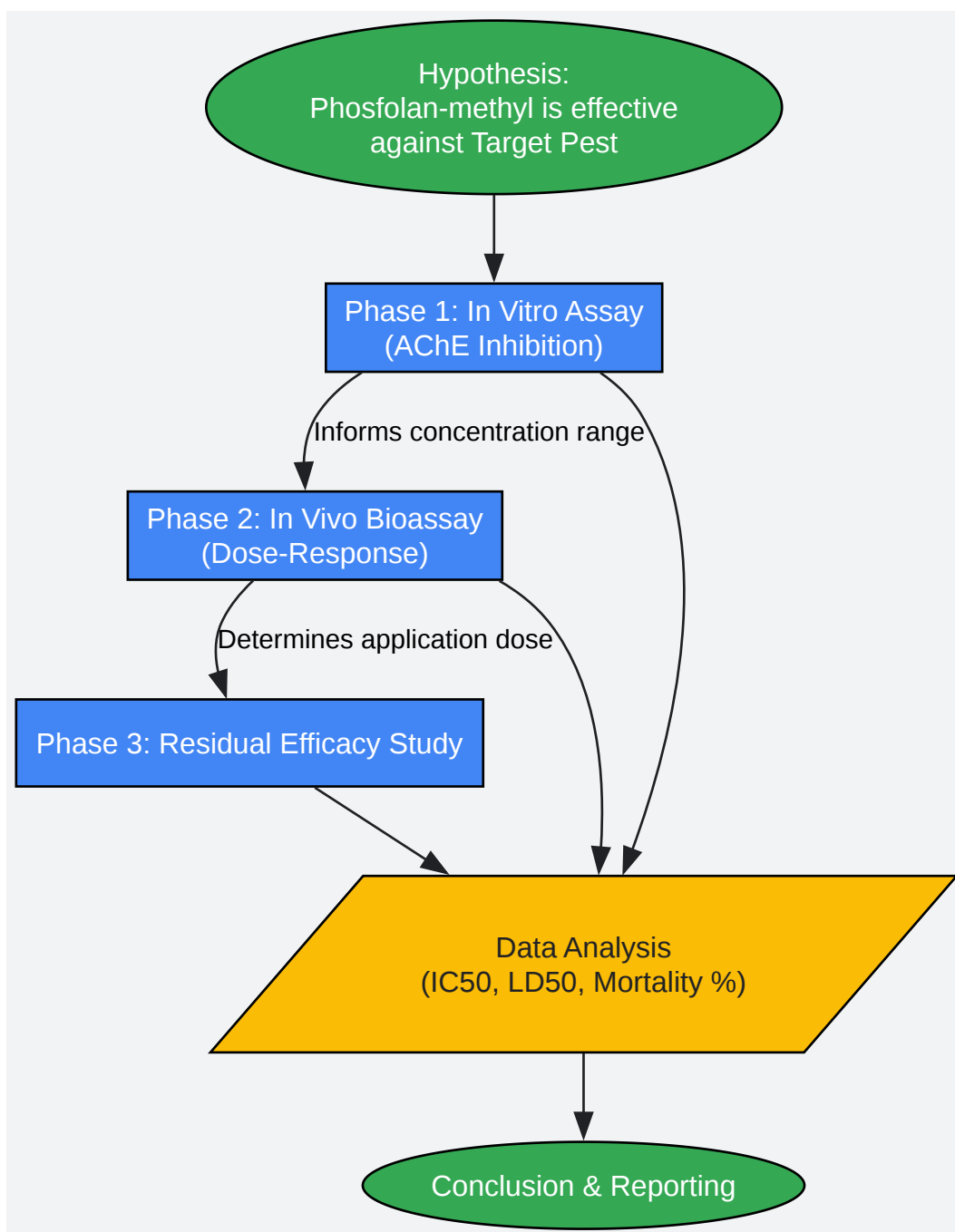
Introduction

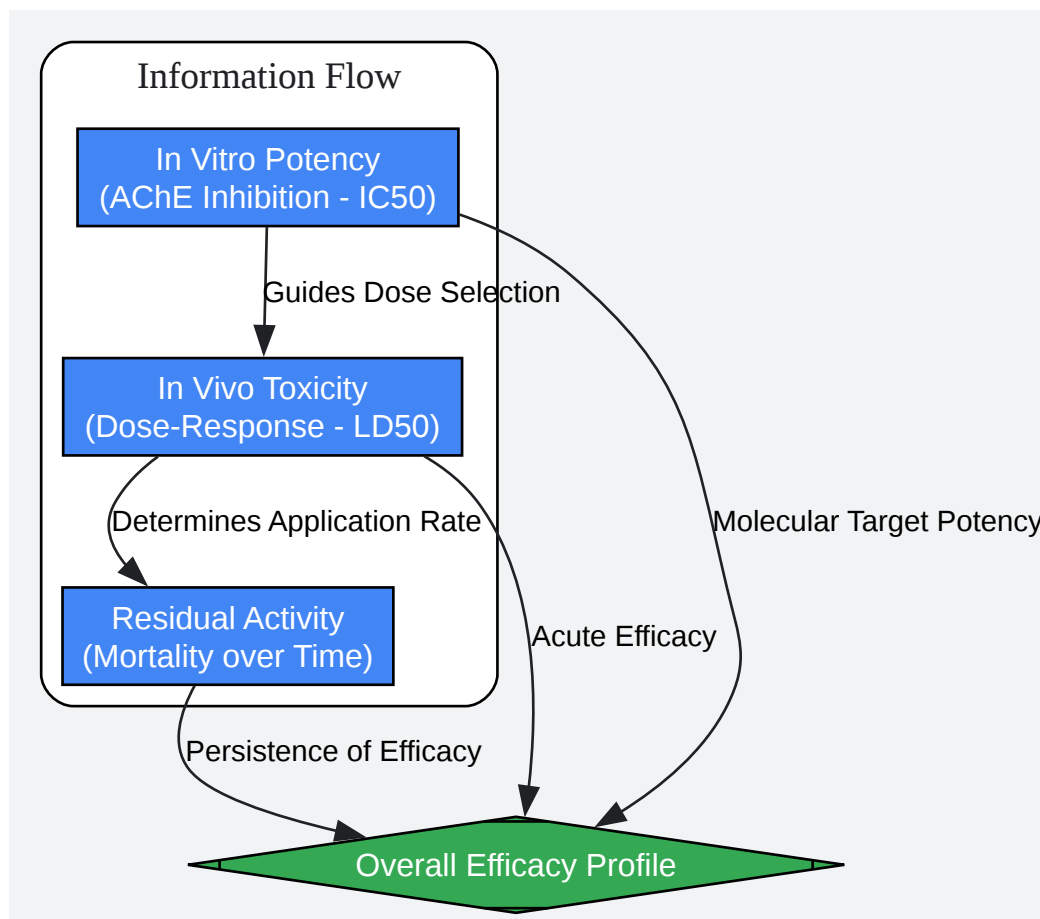
Phosfolan-methyl is an organophosphorus insecticide that operates as a systemic and contact poison.[1][2] Its primary application is in the control of a variety of sucking, chewing, and boring insects in crops. The efficacy of **Phosfolan-methyl** is attributed to its potent inhibition of acetylcholinesterase (AChE), a critical enzyme in the insect nervous system.[3] These application notes provide a comprehensive framework for designing and executing efficacy studies of **Phosfolan-methyl**, ensuring robust and reproducible data for researchers, scientists, and drug development professionals.

Mechanism of Action

Phosfolan-methyl exerts its insecticidal effect by inhibiting the enzyme acetylcholinesterase (AChE) in the synaptic cleft of the insect's nervous system.[3][4] Normally, AChE is responsible for the rapid hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, which terminates the nerve signal.[5][6] By irreversibly binding to and inhibiting AChE, **Phosfolan-methyl** leads to the accumulation of acetylcholine in the synapse.[3] This causes continuous stimulation of cholinergic receptors, resulting in hyperexcitation of the nervous system, paralysis, and ultimately, the death of the insect.[3]







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